

Safety and Handling of 2,5-Dimethylphenylacetyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimethylphenylacetyl chloride

Cat. No.: B1291447

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **2,5-Dimethylphenylacetyl chloride** (CAS No. 55312-97-5). It is intended for laboratory personnel and professionals in drug development who handle this chemical. The information herein is compiled from various safety data sheets for structurally similar compounds and available data for the specific substance.

Hazard Identification and Classification

2,5-Dimethylphenylacetyl chloride is a corrosive liquid that poses significant health risks upon exposure. It is classified as a substance that may be corrosive to metals, causes severe skin burns and eye damage, and may cause respiratory irritation.^{[1][2]}

GHS Hazard Pictograms:

- GHS05: Corrosive^[2]

Signal Word: Danger^[2]

Hazard Statements:

- H290: May be corrosive to metals.^{[1][2]}
- H314: Causes severe skin burns and eye damage.^{[1][2][3][4]}

- H335: May cause respiratory irritation.[1][4]

Supplemental Hazard Information:

- EUH014: Reacts violently with water.[3] This reaction can produce toxic and corrosive hydrogen chloride gas.[5]

Physical and Chemical Properties

A summary of the known quantitative data for **2,5-Dimethylphenylacetyl chloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	C10H11ClO	[6][7]
Molecular Weight	182.65 g/mol	[2][6]
Physical State	Liquid	[2][7]
Boiling Point	323.57 °C	[7]
Melting Point	156.6 °C	[7]
Relative Density	1.11	[2]
Flash Point	102 °C / 215.6 °F	[8]

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **2,5-Dimethylphenylacetyl chloride**.

Precautions for Safe Handling:

- Use only in a well-ventilated area or under a chemical fume hood.[4][8]
- Avoid breathing mist, vapors, or spray.[1][4][8]
- Do not get in eyes, on skin, or on clothing.[4][8]

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[1][3][9]
- Wash hands and skin thoroughly after handling.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][10]
- All metal parts of the equipment must be grounded to avoid ignition of vapors by static electricity discharge.[10]
- Handle under an inert atmosphere and prevent contact with water or moist air.[10]

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[1][7][8][9][10]
- Keep containers tightly closed.[1][3][8][9][10]
- Store in a corrosives area.[8][9][10]
- Store locked up.[1][9]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and metals.[8][9][11]
- Recommended storage temperature is 2 - 8 °C.[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2,5-Dimethylphenylacetyl chloride**.

- Eye/Face Protection: Wear chemical safety goggles and a face shield. Ensure eyewash stations are readily accessible.[12]
- Skin Protection: Wear chemical-resistant gloves (e.g., Butyl rubber) and protective clothing to prevent skin contact.[5] Immediately remove and launder contaminated clothing before reuse.[1][3][10]

- Respiratory Protection: If vapors or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge (e.g., for acid gases and organic vapors).[\[1\]](#)[\[5\]](#)

First Aid Measures

In case of exposure, immediate medical attention is required.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#)[\[4\]](#)[\[9\]](#)
If breathing is difficult or has stopped, provide artificial respiration.[\[5\]](#)[\[10\]](#) Call a physician or poison center immediately.[\[1\]](#)[\[4\]](#)
- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#)[\[3\]](#)[\[4\]](#) Rinse the affected skin with plenty of water or shower for at least 15 minutes.[\[1\]](#)[\[4\]](#)[\[10\]](#) Call a physician immediately.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#)[\[3\]](#)[\[4\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[3\]](#)[\[4\]](#) Continue rinsing.[\[1\]](#)[\[3\]](#)[\[4\]](#) Immediately call an ophthalmologist or physician.[\[1\]](#)[\[3\]](#)
- Ingestion: Rinse mouth with water.[\[1\]](#)[\[4\]](#)[\[8\]](#) Do NOT induce vomiting.[\[1\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#) Call a physician immediately.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[10\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, dry sand, or alcohol-resistant foam.[\[1\]](#)[\[8\]](#)
- Unsuitable Extinguishing Media: Do not use water, as it reacts violently with the substance.[\[5\]](#)
- Specific Hazards: The substance is combustible.[\[1\]](#)[\[3\]](#) Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, phosgene, and hydrogen chloride gas.[\[1\]](#)[\[3\]](#)[\[8\]](#) Vapors are heavier than air and may travel to an ignition source and flash back.[\[3\]](#)[\[5\]](#) Containers may explode when heated.[\[5\]](#)
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[12\]](#)

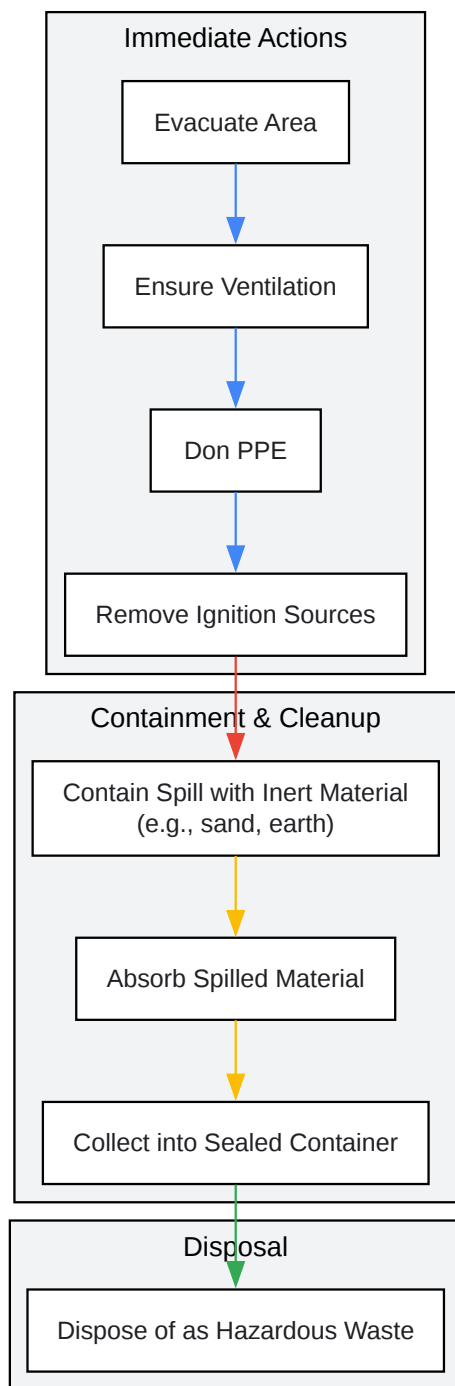
Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel from the area.^{[1][3]} Ensure adequate ventilation.^{[1][3][8]} Avoid contact with the spilled material and do not breathe vapors.^{[1][3]} Wear appropriate PPE.^[8]
- Environmental Precautions: Prevent the product from entering drains.^{[1][3]}
- Methods for Cleaning Up: Absorb the spill with inert, non-combustible material such as dry sand or earth.^{[5][8]} Collect the absorbed material into a suitable, closed container for disposal.^[8] Do not use water for cleanup.^[5]

Experimental Workflow: Spill Response

Workflow for Handling a 2,5-Dimethylphenylacetyl Chloride Spill

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